

# A Technical Guide to the Historical Applications of Hexachloroethane

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## Compound of Interest

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This in-depth technical guide explores the significant historical applications of hexachloroethane, a chlorinated hydrocarbon that once played a crucial role in various industrial and veterinary practices. While its use has largely been phased out due to environmental and health concerns, understanding its past applications provides valuable insights into the development of chemical technologies and the evolution of safety and environmental standards. This document delves into the technical specifics of its use in military smoke screens, metallurgical processes, and veterinary medicine, presenting quantitative data, detailed experimental protocols, and process visualizations.

## Military Applications: Obscurant Smoke and Pyrotechnics

Hexachloroethane was a primary component in the production of "HC smoke," a dense, white smoke used by the military for screening and signaling purposes since World War II.<sup>[1]</sup> Its effectiveness stemmed from its ability to form a persistent aerosol of zinc chloride particles.

## Data Presentation: Composition of HC Smoke Mixtures

The formulation of HC smoke mixtures was critical to their performance. The following table summarizes a common composition for the AN-M8 smoke grenade.

Component	Percentage by Weight	Role
Hexachloroethane ( $C_2Cl_6$ )	~46.7%	Chlorine source
Zinc Oxide ( $ZnO$ )	~46.7%	Reactant to form zinc chloride
Granular Aluminum (Al)	~6%	Facilitates the exothermic reaction
Source: <a href="#">[2]</a>		

An alternative formulation for an infrared chemical smoke mixture has also been documented.

Component	Percentage by Weight	Role
Hexachloroethane ( $C_2Cl_6$ )	60%	Oxidizer/Chlorine source
Magnesium Powder (Mg)	20%	Fuel
Naphthalene ( $C_{10}H_8$ )	15%	Carbon generator
Polyvinyl Chloride (PVC)	5%	Binder
Source:		

## Experimental Protocol: Preparation of a Historical HC Smoke Mixture

The following protocol is based on historical descriptions of military smoke grenade compositions. Caution: This procedure involves hazardous materials and exothermic reactions and should only be performed by qualified professionals in a controlled laboratory setting with appropriate safety measures.

Materials:

- Hexachloroethane ( $C_2Cl_6$ ), fine powder
- Zinc oxide ( $ZnO$ ), fine powder
- Granular aluminum (Al), fine powder

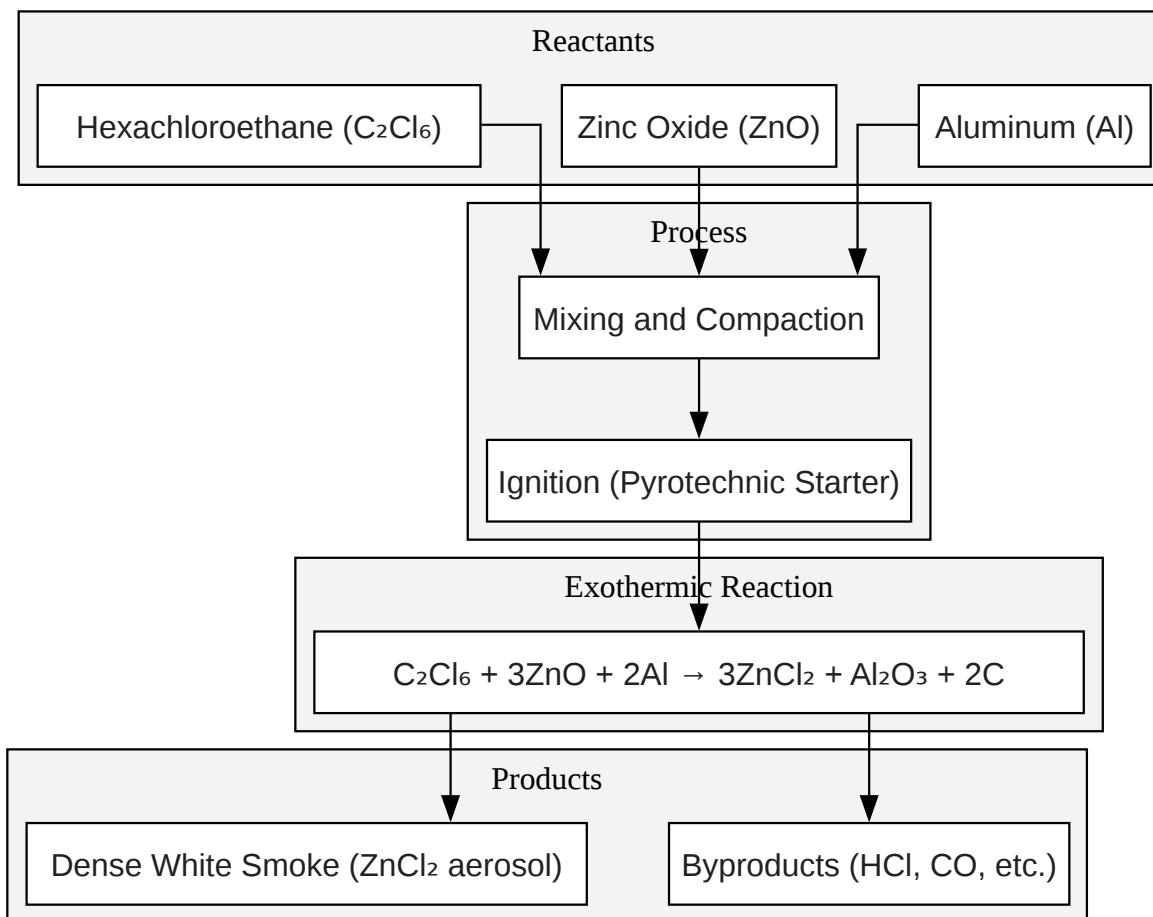
- Pyrotechnic igniter (e.g., a mixture of silicon, potassium nitrate, charcoal, iron oxide)
- Container (e.g., a cardboard tube with end caps)
- Mixing equipment (non-sparking)
- Press for compaction

**Procedure:**

- Component Preparation: Individually weigh the required amounts of hexachloroethane, zinc oxide, and granular aluminum according to the desired formulation (e.g., 46.7%  $C_2Cl_6$ , 46.7%  $ZnO$ , 6% Al).
- Mixing: In a well-ventilated area and using non-sparking tools, thoroughly mix the zinc oxide and granular aluminum until a homogenous mixture is achieved. In a separate container, break up any clumps of hexachloroethane.
- Final Blending: Carefully combine the hexachloroethane with the zinc oxide/aluminum mixture. Blend until the mixture is uniform in color and consistency.
- Compaction: Place the mixture into a sturdy container. Press the mixture to a density of approximately  $1.5 \text{ g/cm}^3$  to ensure a controlled and sustained burn.<sup>[3]</sup>
- Igniter Placement: Insert a pyrotechnic igniter into the top of the compacted mixture.
- Sealing: Seal the container, leaving an opening for the igniter. To improve shelf life, the exposed surface of the composition can be sealed with a nitrocellulose lacquer.<sup>[2]</sup>

## Visualization: HC Smoke Generation Workflow

The following diagram illustrates the workflow for generating HC smoke.

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Workflow for HC Smoke Generation.

## Metallurgical Applications: Degassing of Aluminum Alloys

Hexachloroethane was historically used in the aluminum foundry industry as a degassing agent. When introduced into molten aluminum, it decomposes to release chlorine gas, which effectively removes dissolved hydrogen, a common cause of porosity in aluminum castings.[4]

## Data Presentation: Degassing Treatment Parameters

The following table outlines typical parameters for degassing molten aluminum using hexachloroethane tablets.

Parameter	Value
Form	Solid tablets
Addition Rate	0.15% of the weight of aluminum
Treatment Time	10 minutes
Source:[4]	

## Experimental Protocol: Degassing Molten Aluminum with Hexachloroethane Tablets

This protocol describes the historical method for degassing aluminum alloys in a foundry setting. Caution: This process involves molten metal and the release of toxic gases. It should only be performed in a suitable industrial environment with appropriate personal protective equipment and ventilation.

### Materials:

- Molten aluminum alloy
- Hexachloroethane degassing tablets
- Clean, preheated perforated bell or plunger
- Skimming tool

### Procedure:

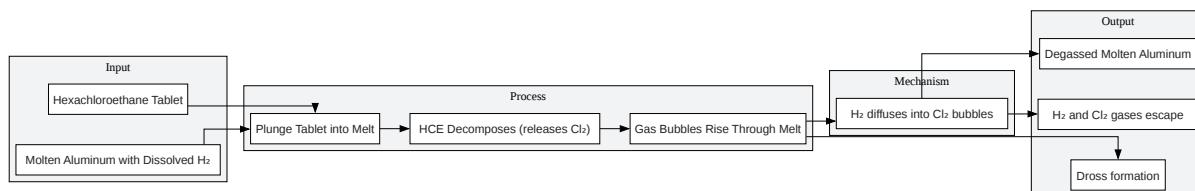
- Melt Preparation: Bring the aluminum alloy to the desired casting temperature in a furnace or crucible.
- Tablet Addition: Plunge the hexachloroethane tablets to the bottom of the molten metal using a preheated, perforated bell.[5] The amount of tablets should be calculated based on the

weight of the molten aluminum (0.15% by weight).[4]

- Degassing: Hold the tablets at the bottom of the melt. The tablets will decompose, releasing bubbles of chlorine and other gases that will rise through the melt. This process should continue for approximately 10 minutes, or until the bubbling ceases.[4][5]
- Dross Removal: After the degassing process is complete, skim any dross or impurities that have risen to the surface of the molten metal.
- Casting: The degassed molten aluminum is now ready for casting.

## Visualization: Aluminum Degassing Workflow

The following diagram illustrates the logical flow of the aluminum degassing process using hexachloroethane.



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Workflow for Degassing Aluminum with Hexachloroethane.

## Veterinary Medicine: Anthelmintic for Liver Fluke

Before its use was discontinued by the U.S. Food and Drug Administration in 1971, hexachloroethane was used as an anthelmintic in veterinary medicine to control liver flukes

(*Fasciola hepatica*) in sheep and cattle.[\[6\]](#)

## Data Presentation: Dosage for Cattle

The following table provides the recommended dosage of a hexachloroethane-bentonite-water emulsion for treating liver fluke in cattle, as outlined by the Hawaii Agricultural Experiment Station.

Live Weight of Animal (pounds)	Dosage of Emulsion (cc)	Number of Treatments
300 - 500	20 cc per 100 lbs	1
> 500	20 cc per 100 lbs	2 (on consecutive days)

Source:[\[1\]](#)

## Experimental Protocol: Administration of Hexachloroethane as a Drench for Cattle

The following protocol is based on historical veterinary practices for the treatment of liver fluke in cattle. Note: This is a historical protocol and should not be used in current veterinary practice due to the toxicity of hexachloroethane.

### Materials:

- Hexachloroethane-bentonite-water emulsion (prepared to a concentration where 20 cc contains 10 grams of hexachloroethane)
- Drenching syringe or bottle
- Cattle restraining equipment

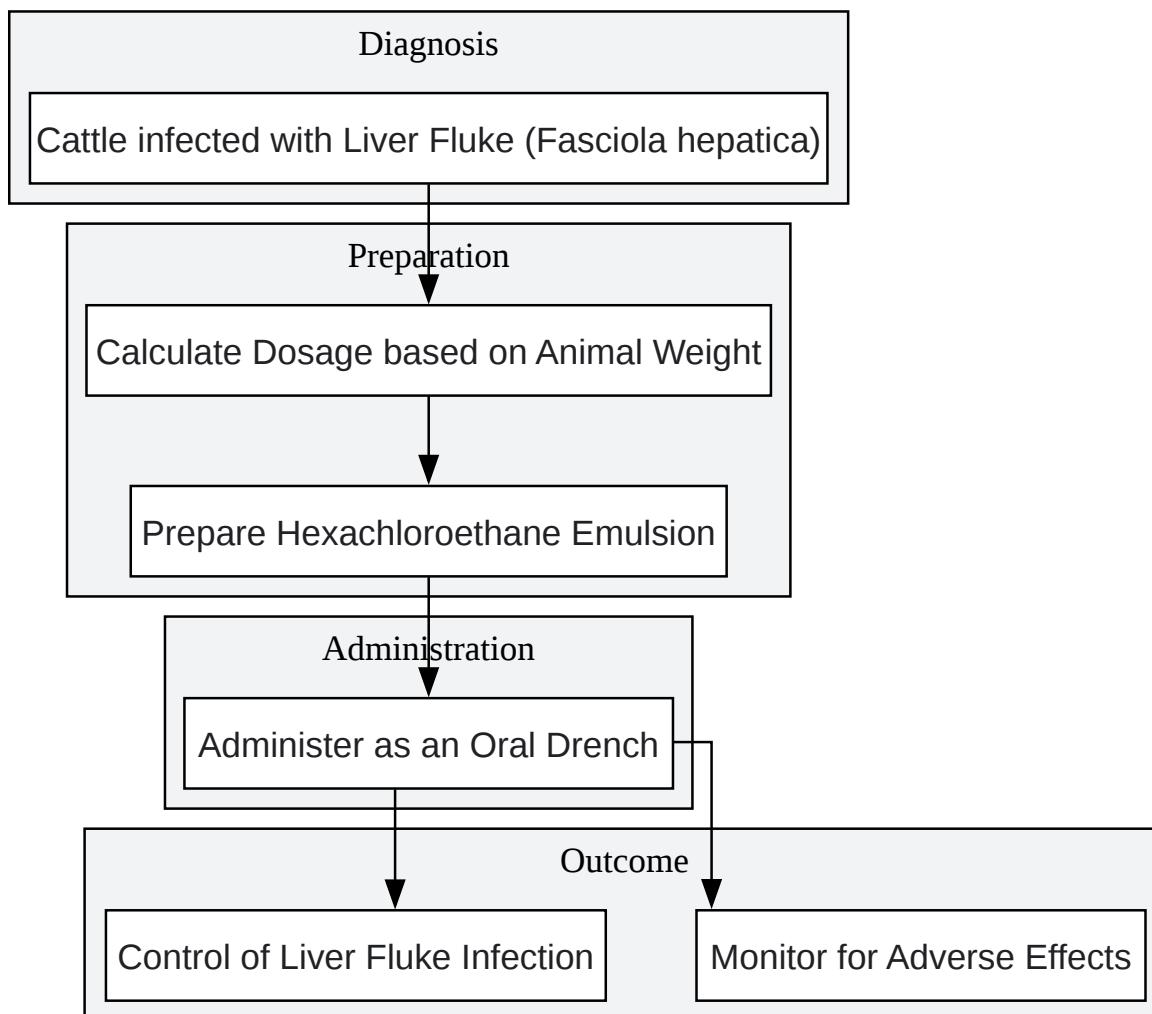
### Procedure:

- Animal Preparation: Restraine the animal to be treated in a secure manner.

- Dosage Calculation: Determine the live weight of the animal to calculate the appropriate dosage of the hexachloroethane emulsion based on the table above.
- Administration:
  - Fill a drenching syringe or bottle with the calculated dose of the emulsion.
  - Carefully insert the nozzle of the syringe or bottle into the corner of the animal's mouth and over the back of the tongue.
  - Administer the drench slowly, allowing the animal to swallow. Ensure the animal's head is not held too high to prevent the liquid from entering the lungs.
- Post-Treatment Observation: Monitor the animal for any adverse reactions such as staggering or loss of appetite.<sup>[1]</sup> For animals over 500 pounds, repeat the treatment on the following day.

## Visualization: Veterinary Treatment Workflow

The following diagram outlines the workflow for the historical veterinary use of hexachloroethane.



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Workflow for Veterinary Treatment of Liver Fluke.

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